

Fulvestrant Impurity 3 MSDS and safety data sheet

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Compound of Interest

Compound Name: *Fulvestrant Impurity 3*

CAS No.: *1621885-81-1*

Cat. No.: *B601968*

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Technical Whitepaper: Characterization and Safety Profile of **Fulvestrant Impurity 3**

Executive Summary

This technical guide provides a comprehensive analysis of **Fulvestrant Impurity 3**, identified chemically as a specific mesylate-intermediate derivative (CAS 1621885-81-1).^{[1][2]} Unlike common oxidative degradation products (e.g., Fulvestrant Sulfone), Impurity 3 represents a critical process-related impurity arising during the alkylation and side-chain coupling phases of Fulvestrant synthesis.^{[1][2]}

Critical Note on Nomenclature: In regulatory filings, "Impurity 3" is a non-pharmacopoeial designation often specific to vendor catalogs or proprietary synthesis routes.^[1] It is distinct from EP Impurity B (Fulvestrant Sulfone) or EP Impurity A (17-alpha isomer).^{[1][2]} This guide focuses on the specific chemical entity CAS 1621885-81-1.

Chemical Identity & Physicochemical Properties

Table 1: Chemical Identification Data

Parameter	Specification
Common Name	Fulvestrant Impurity 3
Chemical Name (IUPAC)	(7 α)-17-(Acetyloxy)-3-hydroxy-7-[9-[(methylsulfonyl)oxy]nonyl]estra-1,3,5(10)-trien-6-one
CAS Number	1621885-81-1
Molecular Formula	C H O S
Molecular Weight	548.73 g/mol
Structural Class	Steroidal Mesylate / 6-Keto Steroid
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, Methanol, Ethyl Acetate; Insoluble in Water
pKa (Predicted)	~10.3 (Phenolic -OH)

Structural Analysis

Impurity 3 differs from the active pharmaceutical ingredient (API), Fulvestrant, in three critical regions:

- C6 Position: Contains a ketone (carbonyl) group instead of the methylene, indicating incomplete reduction or oxidation.^[1]
- C17 Position: The hydroxyl group is acetylated (acetate ester).^[1]
- Side Chain (C7): Terminated with a methanesulfonate (mesylate) group rather than the target 4,4,5,5,5-pentafluoropentylsulfanyl moiety.^{[1][2]} This identifies it as an activated intermediate

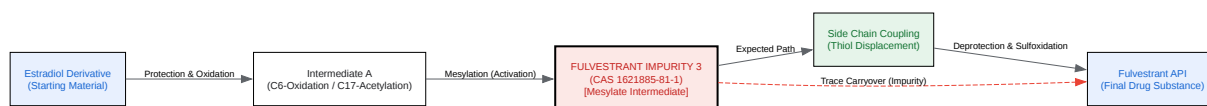
used for side-chain coupling.[1][2]

Origin & Formation Mechanism

Impurity 3 is a "carry-over" impurity from the convergent synthesis strategy of Fulvestrant.[1][2] It typically arises when the steroid core (activated at C7) fails to undergo complete coupling with the fluorinated side chain or retains its activating groups (mesylate) and protecting groups (acetate) through subsequent steps.[1][2]

Pathway Visualization

The following diagram illustrates the synthesis node where Impurity 3 is generated and potentially carried forward.



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Figure 1: Synthesis pathway highlighting Impurity 3 as an activated mesylate intermediate.[1][2]

Safety Data Sheet (SDS) Core Elements

Hazard Classification (GHS) Note: Specific toxicological data for CAS 1621885-81-1 is limited. [1][2] The following classification is derived via Read-Across from Fulvestrant (Parent) and the structural alert of the mesylate group (Alkylating Agent).

Signal Word:DANGER

Table 2: GHS Hazard Statements

Hazard Class	Category	Hazard Statement Code	Description
Reproductive Toxicity	1B	H360	May damage fertility or the unborn child.[1][2][3][4]
Lactation	-	H362	May cause harm to breast-fed children.[1][2][3][4]
Genotoxicity	2 (Suspected)	H341	Suspected of causing genetic defects (Due to reactive mesylate group).[1][2]
Aquatic Toxicity	Acute 1	H400	Very toxic to aquatic life.[1][3]
Aquatic Toxicity	Chronic 1	H410	Very toxic to aquatic life with long-lasting effects.[1][2][3]

Precautionary Measures

- Containment: Handle only in a Class II Biosafety Cabinet (BSC) or Isolator. This is a High Potency Active Pharmaceutical Ingredient (HPAPI) intermediate.[1][2]
- PPE: Double nitrile gloves, tyvek sleeves, respiratory protection (P100/N95 minimum if outside containment), and safety goggles.[1][2]
- Deactivation: Mesylates are reactive electrophiles.[1] Spills should be treated with a weak nucleophile solution (e.g., 10% Sodium Thiosulfate) to quench the alkylating potential before cleaning.[1][2]

Analytical Strategy & Detection

Separating Impurity 3 from Fulvestrant requires a method capable of resolving the less polar mesylate ester from the sulfoxide API.[1]

Recommended HPLC Protocol

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 150 x 4.6 mm, 3.5 μ m).[1][2]
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile (ACN).[1][2]
- Gradient:
 - 0-2 min: 40% B[1][2]
 - 2-15 min: 40% -> 90% B (Impurity 3 elutes later than Fulvestrant due to lipophilic mesylate/acetate groups).[1][2]
 - 15-20 min: 90% B.[1][2]
- Detection: UV @ 225 nm (Steroid core absorption).[1][2]
- Mass Spec: ESI(+) Mode. Look for $[M+H]^+ = 549.3$ m/z.[1][2]

Nomenclature Cross-Reference

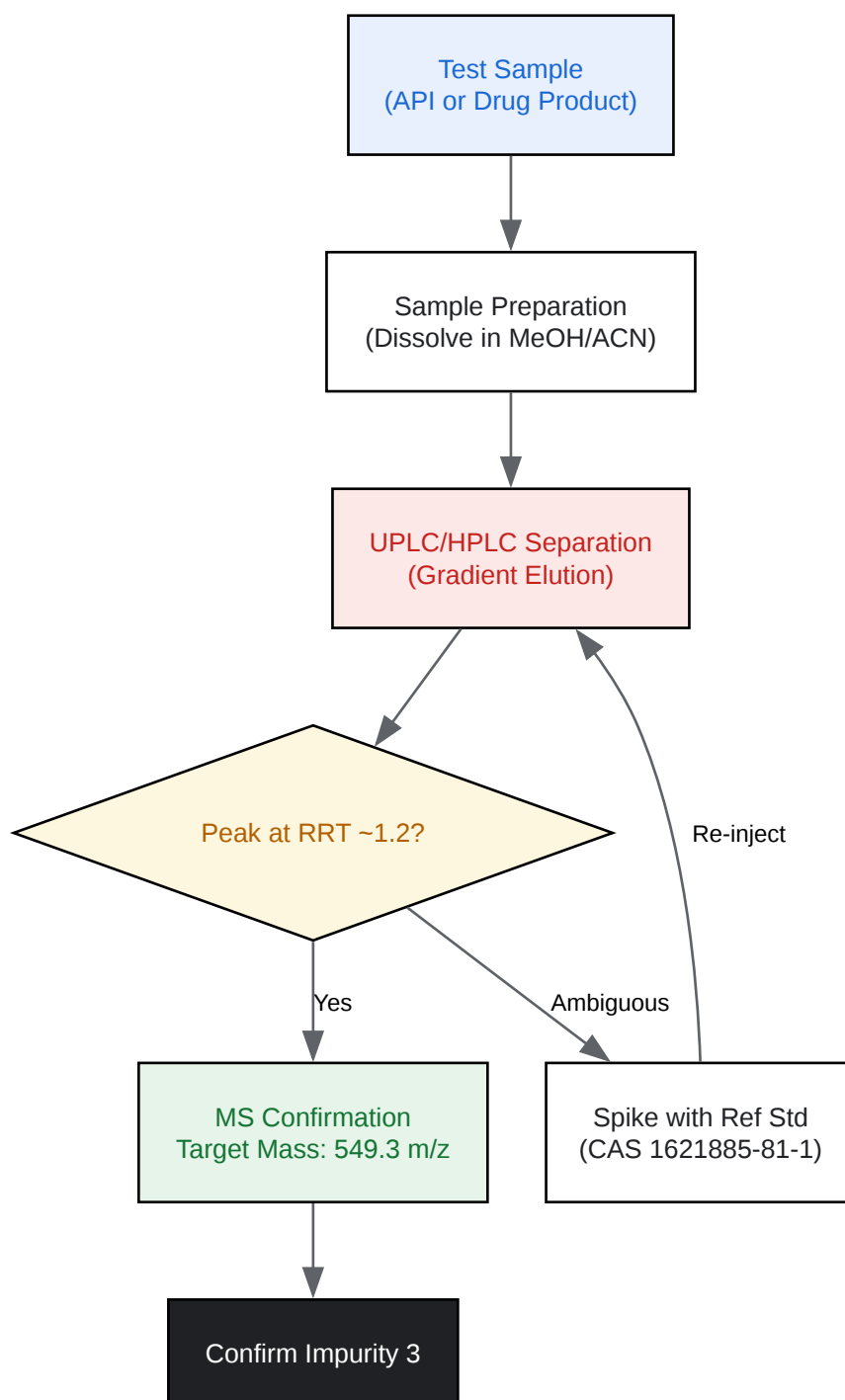
To ensure experimental validity, verify the impurity identity against standard pharmacopoeial definitions.

Table 3: Impurity Nomenclature Mapping

Designation	Common Name	CAS Number	Relative Retention (RRT)
Impurity 3	Mesylate Intermediate	1621885-81-1	~1.2 - 1.3
EP Impurity A	Fulvestrant -isomer	407577-53-1	~0.95
EP Impurity B	Fulvestrant Sulfone	98008-06-1	~0.85
EP Impurity F	6-Keto Fulvestrant	N/A	~1.05

Analytical Workflow Diagram

The following workflow ensures the correct identification of Impurity 3 using a self-validating "Spike & Recovery" approach.



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Figure 2: Logical workflow for the identification and confirmation of **Fulvestrant Impurity 3**.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 172866354, **Fulvestrant Impurity 3**. Retrieved from [[Link](#)]
- European Pharmacopoeia (Ph.[1] Eur.). Fulvestrant Monograph 2443. (Standard for Impurities A, B, C, F).[1][2]

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Sources

- 1. Fulvestrant | C32H47F5O3S | CID 104741 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. alentris.org [alentris.org]
- 3. tcichemicals.com [tcichemicals.com]
- 4. file.medchemexpress.com [file.medchemexpress.com]
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